Application Notes and Protocols for Tapi-1 Immunoprecipitation

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Compound of Interest

Compound Name:	*Tapi-1*
Cat. No.:	*B1681924*

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These application notes provide a detailed protocol for the immunoprecipitation of TNF-α-converting enzyme (TACE), also known as A Disintegrin and Metalloproteinase 17 (ADAM17), from cells treated with the inhibitor **Tapi-1**. This procedure is essential for studying the interaction between **Tapi-1** and its target protein, as well as for downstream applications such as Western blotting to analyze the immunoprecipitated protein complex.

Introduction

Tapi-1 is a broad-spectrum metalloproteinase inhibitor that effectively targets TACE (ADAM17).[1][2] TACE is a key enzyme responsible for the shedding of the extracellular domains of various cell surface proteins, including tumor necrosis factor-alpha (TNF-α).[3] By inhibiting TACE, **Tapi-1** plays a crucial role in modulating inflammatory responses and other cellular processes.[1] Immunoprecipitation is a robust technique used to isolate a specific protein (in this case, TACE/ADAM17) from a complex mixture, such as a cell lysate, using a specific antibody.[4][5] This protocol details the steps to immunoprecipitate TACE/ADAM17 from cells

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that have been treated with **Tapi-1**, allowing for the investigation of the inhibitor's effect on the enzyme.

Quantitative Data Summary

The following table summarizes the inhibitory concentrations of **Tapi-1** from various studies. These values are crucial for designing experiments involving cell treatment.

Parameter	Value	Cell Line/System	Notes
IC_{50}	5-100 µM	Varies	Effective concentration for inhibiting the cleavage of TNF-α, TNFRI (p60), and TNFRII (p80).
Effective Concentration	5 µM	TE-1 and Eca109 cells	Inhibited cell migration and invasion, and enhanced chemosensitivity to cisplatin.[6]
Effective Concentration	10, 20 µM	TE-1 and Eca109 cells	Significantly inhibited cell viability in a dose-dependent manner.[6]
Effective Concentration	1 µM	LPS-treated HK-2 cells	Increased cell viability and attenuated the induction of renal IL-6 and TNFα mRNA expression.[1]

Signaling Pathway of TACE/ADAM17 Inhibition by Tapi-1

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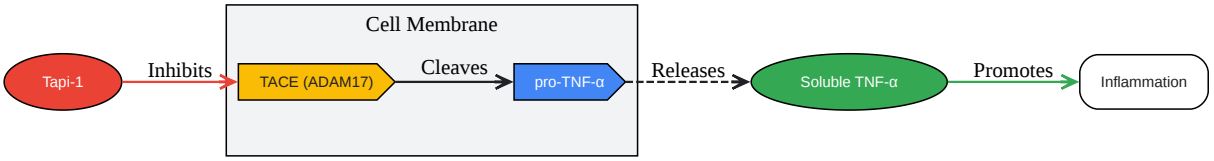

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Caption: Inhibition of TACE (ADAM17) by **Tapi-1** blocks the cleavage and release of soluble TNF-α.

Experimental Workflow for **Tapi-1** Immunoprecipitation

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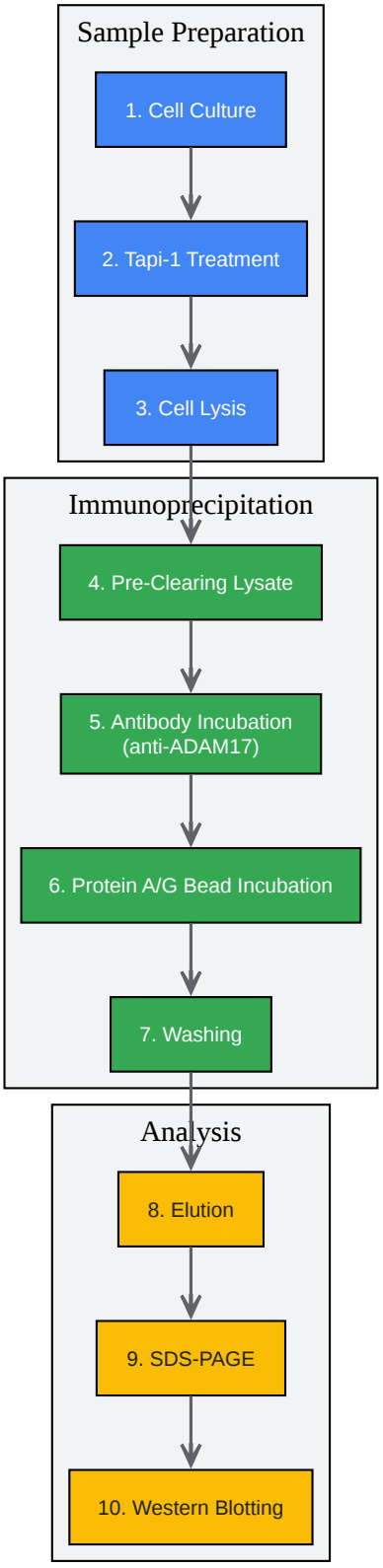

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Caption: Workflow for immunoprecipitation of TACE/ADAM17 from **Tapi-1** treated cells.

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Detailed Experimental Protocol: Immunoprecipitation of TACE/ADAM17

This protocol is designed for the immunoprecipitation of TACE/ADAM17 to study its interaction with the inhibitor **Tapi-1**.

Materials and Reagents

- Cell Lines: A cell line known to express TACE/ADAM17 (e.g., HEK293, HeLa, or U937 cells).
- **Tapi-1** Inhibitor: Stock solution in DMSO.
- Primary Antibody: A high-quality antibody validated for immunoprecipitation of TACE/ADAM17 (e.g., rabbit polyclonal or monoclonal anti-ADAM17 antibody).
- Isotype Control Antibody: Rabbit or mouse IgG, matching the host species of the primary antibody.
- Protein A/G Agarose or Magnetic Beads.
- Lysis Buffer: RIPA buffer is recommended for membrane proteins like TACE/ADAM17.[7][8][9]
  - RIPA Buffer Composition: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 1% NP-40 or Triton X-100, 0.5% sodium deoxycholate, 0.1% SDS, 1 mM EDTA.[8]
- Wash Buffer: A buffer with a composition similar to the lysis buffer but with a lower detergent concentration, or ice-cold PBS.
- Elution Buffer: 1x Laemmli sample buffer or a low pH elution buffer (e.g., 0.1 M glycine, pH 2.5).
- Protease and Phosphatase Inhibitor Cocktails.
- Phosphate-Buffered Saline (PBS).
- Microcentrifuge tubes, refrigerated centrifuge, and rotator.

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Experimental Procedure

1. Cell Culture and Treatment with **Tapi-1** a. Culture cells to approximately 80-90% confluency in appropriate culture dishes. b. Treat the cells with the desired concentration of **Tapi-1** (e.g., 5-20 µM) or DMSO as a vehicle control for a specified time (e.g., 24 hours).[6] The optimal concentration and incubation time should be determined empirically for your specific cell line and experimental goals.

2. Cell Lysis a. After treatment, aspirate the culture medium and wash the cells twice with ice-cold PBS. b. Add ice-cold Lysis Buffer (supplemented with protease and phosphatase inhibitors immediately before use) to the cell monolayer (e.g., 1 mL for a 10 cm dish).[8] c. Scrape the cells off the dish and transfer the lysate to a pre-chilled microcentrifuge tube. d. Incubate the lysate on ice for 30 minutes with occasional vortexing to ensure complete lysis. e. Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cell debris. f. Carefully transfer the supernatant (cleared lysate) to a new pre-chilled tube. This is your protein sample. g. Determine the protein concentration of the lysate using a standard protein assay (e.g., BCA or Bradford assay).

3. Pre-Clearing the Lysate (Optional but Recommended) a. To reduce non-specific binding, add 20-30 µL of Protein A/G bead slurry to 500 µg - 1 mg of protein lysate. b. Incubate on a rotator for 1 hour at 4°C. c. Centrifuge at 2,500 rpm for 3 minutes at 4°C and carefully transfer the supernatant to a new tube, avoiding the beads.

4. Immunoprecipitation a. To the pre-cleared lysate, add the primary anti-ADAM17 antibody (the optimal amount should be determined by titration, typically 1-5 µg). b. As a negative control, add an equivalent amount of isotype control IgG to a separate tube of lysate. c. Incubate the lysate-antibody mixture on a rotator for 2-4 hours or overnight at 4°C. d. Add 30-50 µL of Protein A/G bead slurry to each tube. e. Incubate on a rotator for an additional 1-2 hours at 4°C to capture the antibody-antigen complexes.

5. Washing a. Pellet the beads by centrifugation at 2,500 rpm for 3 minutes at 4°C. b. Carefully aspirate and discard the supernatant. c. Resuspend the beads in 1 mL of ice-cold Wash Buffer. d. Repeat the centrifugation and wash steps 3-5 times to remove non-specifically bound proteins.

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6. Elution a. After the final wash, carefully remove all supernatant. b. To elute the immunoprecipitated proteins, add 30-50 µL of 1x Laemmli sample buffer directly to the beads. c. Vortex briefly and heat the samples at 95-100°C for 5-10 minutes. d. Centrifuge at maximum speed for 1 minute to pellet the beads. e. Carefully collect the supernatant, which contains the eluted proteins.

7. Analysis a. The eluted samples are now ready for analysis by SDS-PAGE and Western blotting using an antibody against TACE/ADAM17 or other proteins of interest.

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